

"Potassium guaiacolsulfonate hemihydrate" molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Potassium guaiacolsulfonate
hemihydrate*

Cat. No.: *B1264672*

[Get Quote](#)

In-Depth Technical Guide: Potassium Guaiacolsulfonate Hemihydrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **potassium guaiacolsulfonate hemihydrate**, a widely used expectorant in pharmaceutical formulations. This document details its molecular characteristics, synthesis, and analytical methodologies, presenting data in a structured format for ease of reference and comparison.

Core Molecular and Physical Properties

Potassium guaiacolsulfonate hemihydrate is an aromatic sulfonic acid salt that functions as a mucolytic agent.^{[1][2]} It is known to thin mucus in the lungs, which helps to reduce chest congestion by making coughs more productive.^{[1][3][4]} The compound is typically a white to slightly yellow crystalline powder.^[5]

There are discrepancies in the reported molecular formula and weight in commercially available sources and scientific databases. This may be due to the substance existing as a mixture of isomers or in a dimeric form. The most commonly cited formulas and corresponding molecular weights are summarized below.

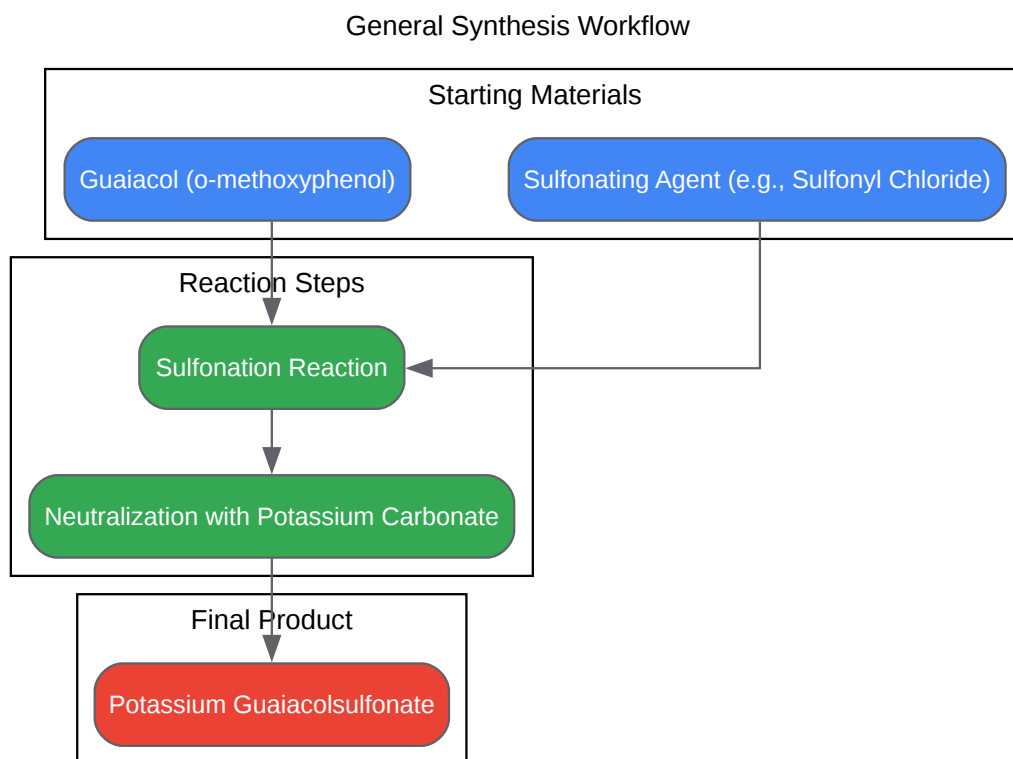
Table 1: Molecular and Physicochemical Data of Potassium Guaiacolsulfonate Hemihydrate

Property	Value (Monomer)	Value (Dimer)	References
Chemical Formula	C ₇ H ₇ KO ₅ S·½H ₂ O	C ₁₄ H ₁₆ K ₂ O ₁₁ S ₂	[5][6],[2][7][8][9]
Molecular Weight	242.29 g/mol	502.6 g/mol	[5][6],[2][7][8][9]
CAS Number	16241-25-1	78247-49-1	[6],[2][7][8]
Appearance	White to off-white crystalline powder	White to off-white crystalline powder	[5]
Solubility	Soluble in water; soluble in ethanol and glycerol	DMSO: 50 mg/mL (99.48 mM)	[5],[2]

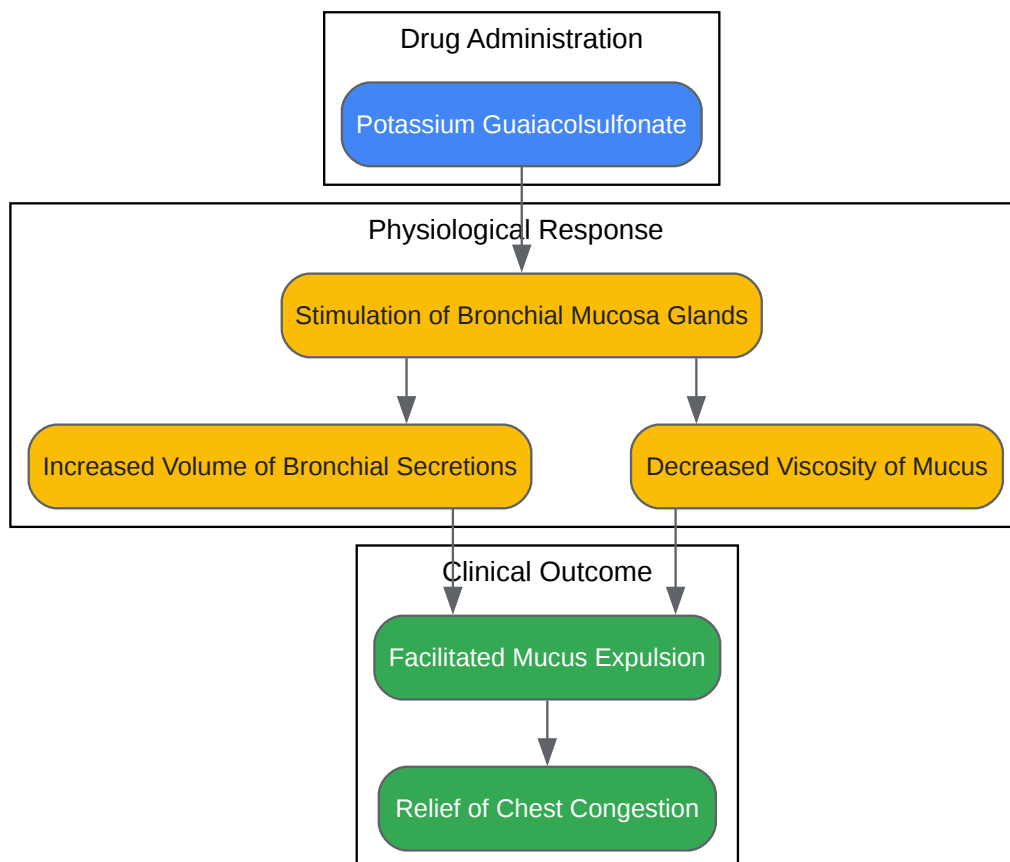
Synthesis and Manufacturing

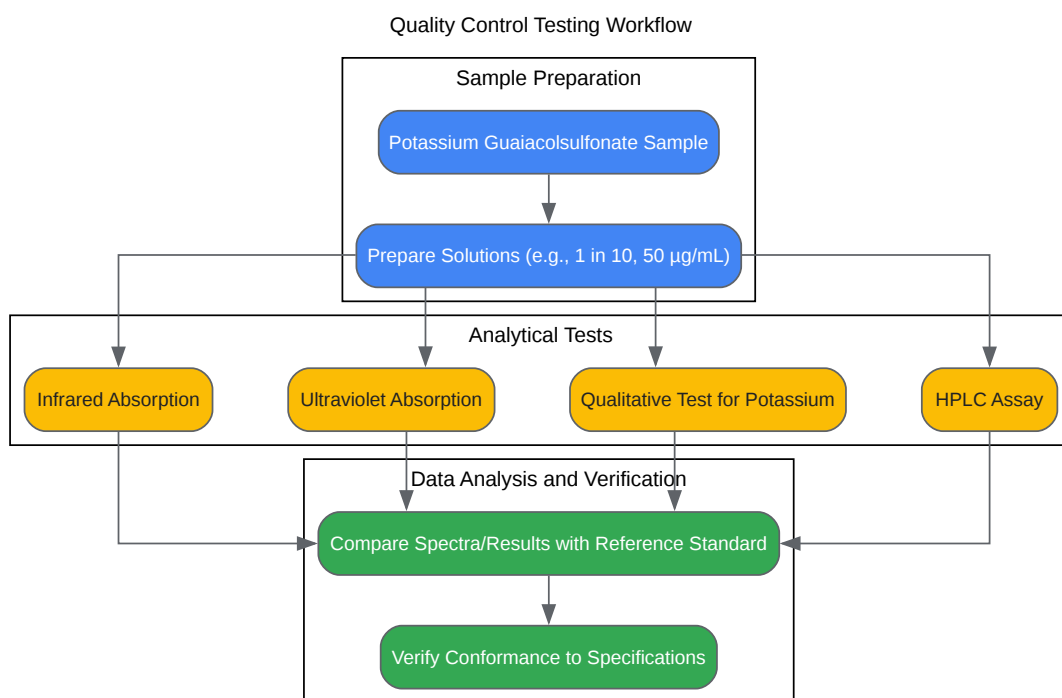
The synthesis of potassium guaiacolsulfonate typically involves the sulfonation of guaiacol (o-methoxyphenol).[10] A common laboratory-scale and industrial preparation method involves the reaction of guaiacol with a sulfonating agent, such as sulfonyl chloride, followed by a reaction with potassium carbonate to form the potassium salt.[5] The temperature of the sulfonation reaction is a critical parameter to control, as it influences the position of the sulfonic acid group on the aromatic ring.[10]

Logical Workflow for Synthesis



Mechanism of Expectorant Action





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. go.drugbank.com [go.drugbank.com]
- 2. Potassium guaiacolsulfonate hemihydrate | Antibiotic | TargetMol [targetmol.com]
- 3. drugs.com [drugs.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. chembk.com [chembk.com]
- 6. scbt.com [scbt.com]
- 7. selleckchem.com [selleckchem.com]
- 8. echemi.com [echemi.com]
- 9. Potassium Guaiacolsulfonate | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 10. CN110229084B - Preparation method of guaiacol potassium sulfonate - Google Patents [patents.google.com]
- To cite this document: BenchChem. ["Potassium guaiacolsulfonate hemihydrate" molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1264672#potassium-guaiacolsulfonate-hemihydrate-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com